

Androgen receptor-IN-4 solubility and preparation

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Compound of Interest		
Compound Name:	Androgen receptor-IN-4	
Cat. No.:	B12379451	Get Quote

Application Notes and Protocols: Enzalutamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Enzalutamide is a potent, second-generation nonsteroidal antiandrogen (NSAA) that targets the androgen receptor (AR) signaling pathway. It binds to the AR with a higher affinity than older antiandrogens like bicalutamide.[1] Enzalutamide is utilized in the treatment of castration-resistant prostate cancer (CRPC). Its mechanism of action involves multiple steps in the AR signaling cascade, making it an effective inhibitor of androgen-mediated cancer cell growth.[2] [3][4] These application notes provide detailed information on the solubility of Enzalutamide and protocols for its preparation and use in research settings.

Physicochemical and Solubility Data

Enzalutamide is a crystalline solid that is practically insoluble in water but soluble in several organic solvents.[5][6] Proper dissolution is critical for accurate and reproducible experimental results. The following tables summarize the key physicochemical properties and solubility data for Enzalutamide.

Table 1: Physicochemical Properties of Enzalutamide



Property	Value
Synonym	MDV3100
Molecular Formula	C21H16F4N4O2S
Molecular Weight	464.4 g/mol
Appearance	Crystalline solid
Storage Temperature	-20°C (as solid)
Stability	≥ 4 years (as solid at -20°C)

Data sourced from Cayman Chemical product information sheet.[7]

Table 2: Solubility of Enzalutamide in Common Solvents



Solvent	Solubility (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	≥ 50 mg/mL	Recommended for high- concentration stock solutions. [8]
Dimethylformamide (DMF)	~25 mg/mL	An alternative to DMSO for stock solutions.[7]
Ethanol	~0.5 mg/mL	Sparingly soluble.[7][9]
Methanol	Soluble	Quantitative data not consistently available, but generally more soluble than in ethanol.[10]
Acetonitrile	Soluble	Suitable for preparing working solutions for analytical methods.[10]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	Direct dissolution is not recommended. Dilute from a stock in an organic solvent.[7]
Corn Oil	≥ 2.5 mg/mL (with 10% DMSO)	A common vehicle for in vivo studies.[8]

Solubility can be influenced by temperature, purity, and the presence of other solutes. It is advisable to perform a small-scale test to confirm solubility in your specific experimental conditions.

Experimental ProtocolsPreparation of Stock Solutions

Materials:

- Enzalutamide powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade



- Sterile, conical polypropylene tubes (e.g., 1.5 mL or 15 mL)
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Protocol for 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the desired amount of Enzalutamide powder using an analytical balance in a chemical fume hood. For 1 mL of a 10 mM stock solution, weigh 4.644 mg of Enzalutamide (Molecular Weight = 464.4 g/mol).
- Dissolution: Transfer the weighed powder into a sterile conical tube. Add the calculated volume of DMSO to achieve a 10 mM concentration.
- Mixing: Vortex the solution until the Enzalutamide is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles. Store the aliquots at -20°C for short-term use (up to 1 year) or at -80°C for longterm storage (up to 2 years).[8]

Preparation of Working Solutions for In Vitro Cell-Based Assays

Materials:

- Enzalutamide stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Sterile microcentrifuge tubes or 96-well plates
- Calibrated pipettes and sterile, filtered pipette tips

Protocol:



- Thawing: Thaw a single aliquot of the Enzalutamide stock solution at room temperature.
- Intermediate Dilution (Optional): For creating a wide range of concentrations, it is often useful to first prepare an intermediate dilution (e.g., 1 mM) by diluting the 10 mM stock solution 1:10 in cell culture medium or DMSO.
- Final Dilution: On the day of the experiment, perform serial dilutions of the stock or intermediate solution directly into the complete cell culture medium to achieve the desired final concentrations for treating the cells.
- Solvent Concentration Control: Ensure that the final concentration of DMSO in the cell
 culture medium is consistent across all treatment groups, including the vehicle control, and is
 typically kept below 0.5% to avoid solvent-induced cytotoxicity.

Preparation of Formulation for In Vivo Animal Studies

Materials:

- Enzalutamide powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn oil
- Sterile tubes
- Vortex mixer and/or sonicator

Protocol for Oral Gavage Formulation (e.g., 2.5 mg/mL):[8]

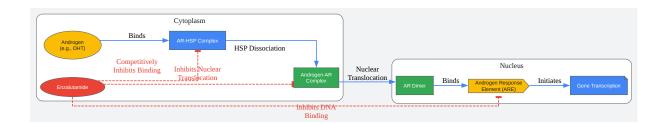
• Initial Dissolution: Dissolve the required amount of Enzalutamide in DMSO. For a final formulation with 10% DMSO, this will be the initial solvent.



- Vehicle Preparation: In a separate sterile tube, prepare the vehicle by mixing the components in the desired ratio. A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Mixing: Add the components sequentially, ensuring each is fully mixed before adding the next. For example, add the Enzalutamide in DMSO to the PEG300, vortex, then add the Tween-80, vortex, and finally add the saline.
- Homogenization: Ensure the final solution is clear and homogenous. Sonication may be required for some formulations.
- Administration: The formulation should be prepared fresh daily and administered to animals via oral gavage.

Visualizations

Androgen Receptor Signaling Pathway and Enzalutamide's Mechanism of Action

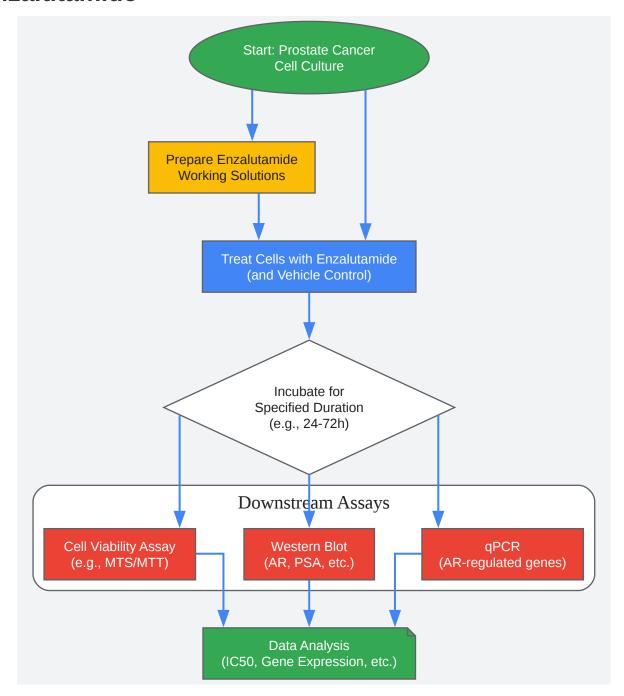


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Caption: Mechanism of action of Enzalutamide on the AR signaling pathway.



Experimental Workflow for In Vitro Evaluation of Enzalutamide



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Caption: Workflow for evaluating Enzalutamide's effects in vitro.



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